

# An In-depth Technical Guide to the Physical Characteristics of Ethyl Acetoacetate-d5

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## Compound of Interest

Compound Name: Ethyl acetoacetate-d5

Cat. No.: B15566083

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This technical guide provides a comprehensive overview of the core physical and chemical properties of **Ethyl acetoacetate-d5** (EAA-d5), a deuterated analog of ethyl acetoacetate. This stable isotope-labeled compound is a valuable tool in various scientific disciplines, particularly in drug development and metabolic research, where it serves as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).<sup>[1]</sup>

## Quantitative Data Summary

The physical properties of **Ethyl acetoacetate-d5** are summarized in the table below. For properties where specific data for the deuterated form is not readily available, the corresponding values for the non-deuterated Ethyl acetoacetate are provided as a close approximation due to the negligible effect of deuterium substitution on these macroscopic physical constants.

Property	Value	Notes
Chemical Name	Butanoic-2,2,4,4,4-d5 acid, 3-oxo-, ethyl ester	[2][3]
Synonyms	Ethyl 3-oxobutanoate-2,2,4,4,4-d5, Ethyl acetylacetate-d5	[1][2]
CAS Number	55514-60-8	
Molecular Formula	C <sub>6</sub> H <sub>5</sub> D <sub>5</sub> O <sub>3</sub>	
Molecular Weight	135.17 g/mol	
Appearance	Colorless to light yellow liquid	
Isotopic Purity	≥ 98 atom % D	
Isotopic Enrichment	98.86%	
Chemical Purity (GC)	≥ 98%	
Density	~1.029 g/mL at 20°C	Value for non-deuterated EAA
Boiling Point	~181°C	Value for non-deuterated EAA
Melting Point	~-43°C	Value for non-deuterated EAA
Refractive Index	~1.419 at 20°C	Value for non-deuterated EAA

## Experimental Protocols

The determination of the physical and chemical properties of **Ethyl acetoacetate-d5** involves standard analytical techniques. Below are generalized methodologies for the key experiments.

### Determination of Chemical Purity by Gas Chromatography (GC)

- Principle: Gas chromatography separates components of a mixture based on their differential partitioning between a stationary phase and a mobile gas phase. The purity is determined by comparing the area of the main peak to the total area of all peaks.

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID) and a suitable capillary column (e.g., a non-polar or medium-polarity column).
- Methodology:
  - A dilute solution of **Ethyl acetoacetate-d5** in a volatile organic solvent (e.g., dichloromethane or ethyl acetate) is prepared.
  - A small volume (typically 1  $\mu\text{L}$ ) of the sample is injected into the heated inlet of the gas chromatograph.
  - The sample is vaporized and carried by an inert gas (e.g., helium or nitrogen) through the column.
  - The column temperature is programmed to ramp up to ensure the separation of the analyte from any impurities.
  - The FID detects the organic compounds as they elute from the column.
  - The resulting chromatogram is analyzed to calculate the peak area percentages, which correspond to the relative concentrations of the components.

## Structural Confirmation and Isotopic Enrichment by Nuclear Magnetic Resonance (NMR) Spectroscopy

- Principle: NMR spectroscopy exploits the magnetic properties of atomic nuclei. For **Ethyl acetoacetate-d5**,  $^1\text{H}$  NMR is used to confirm the absence of protons at the deuterated positions, and  $^2\text{H}$  NMR can be used to confirm the presence of deuterium.
- Instrumentation: A high-field NMR spectrometer.
- Methodology:
  - A small amount of the sample is dissolved in a deuterated solvent (e.g., chloroform-d).
  - The solution is transferred to an NMR tube.

- For  $^1\text{H}$  NMR, the spectrum is acquired. The integration of the remaining proton signals is compared to the expected values to confirm the deuteration pattern and assess isotopic enrichment.
- For more precise isotopic enrichment, comparison with a known internal standard can be performed.

## Molecular Weight Determination by Mass Spectrometry (MS)

- Principle: Mass spectrometry measures the mass-to-charge ratio of ions. This allows for the determination of the molecular weight of the compound.
- Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- Methodology:
  - The sample is introduced into the ion source of the mass spectrometer.
  - The molecules are ionized, and the resulting ions are separated based on their mass-to-charge ratio.
  - The detector records the abundance of each ion, producing a mass spectrum.
  - The molecular ion peak in the mass spectrum corresponds to the molecular weight of **Ethyl acetoacetate-d5**.

## Visualizations

### Logical Relationship of Ethyl Acetoacetate-d5 Properties

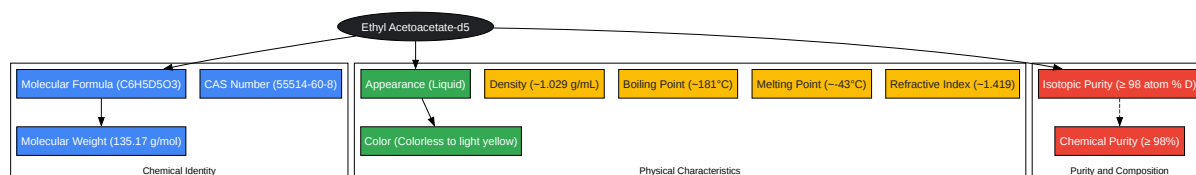


Figure 1: Hierarchical Relationship of Ethyl Acetoacetate-d5 Properties

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## References

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